

# Personal protective equipment for handling LP-922056

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## Compound of Interest

Compound Name: LP-922056

Cat. No.: B608646

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## Essential Safety and Handling Guide for LP-922056

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **LP-922056**. It includes detailed personal protective equipment (PPE) requirements, operational plans for safe handling, and compliant disposal procedures.

## Properties of LP-922056

A summary of the key quantitative data for **LP-922056** is provided in the table below for easy reference.

Property	Value	Source
Molecular Weight	300.78 g/mol	[1]
Formula	C <sub>11</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub> S <sub>2</sub>	[1]
CAS Number	1365060-22-5	[1]
Purity	≥98% (HPLC)	
Appearance	White to beige powder	[2]
Storage Temperature	-20°C	
Solubility in DMSO	2 mg/mL	[2]

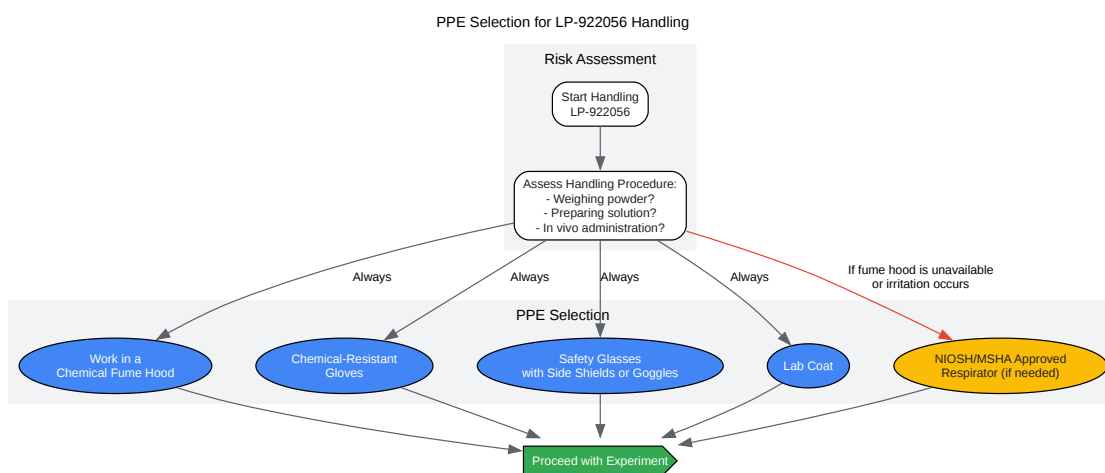
## Personal Protective Equipment (PPE) for Handling LP-922056

While **LP-922056** does not meet the classification criteria for hazardous substances according to EC Directives, its chemical, physical, and toxicological properties have not been fully investigated.[1] Therefore, adherence to standard laboratory safety protocols and the use of appropriate personal protective equipment are crucial to minimize exposure risk.

### Core PPE Requirements:

- Eye Protection: Wear safety glasses with side shields or goggles.[3]
- Hand Protection: Use appropriate chemical-resistant gloves (minimum standard BS EN 374:2003). Inspect gloves for integrity before each use.[1]
- Body Protection: Wear a laboratory coat or other protective clothing to prevent skin contact. [3]
- Respiratory Protection: Handle **LP-922056** in a chemical fume hood to avoid inhalation.[1] If a fume hood is not available or if there is a risk of exceeding exposure limits or experiencing irritation, NIOSH/MSHA-approved respiratory protection should be used.[3]

The following diagram illustrates the decision-making process for selecting the appropriate level of PPE.



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PPE Selection Workflow for **LP-922056**.

## Experimental Protocol: General Handling and Solution Preparation

The following protocol outlines a general procedure for safely handling **LP-922056** and preparing stock solutions.

Materials:

- **LP-922056** powder
- Dimethyl sulfoxide (DMSO)
- Appropriate vials and containers
- Calibrated balance
- Vortex mixer
- Personal Protective Equipment (as specified above)

Procedure:

- **Preparation:** Before handling the compound, ensure you are wearing the required PPE and that the chemical fume hood is functioning correctly.
- **Weighing:** Tare a suitable vial on a calibrated balance within the chemical fume hood. Carefully weigh the desired amount of **LP-922056** powder into the vial. Avoid generating dust.
- **Solubilization:** Add the required volume of DMSO to the vial to achieve the desired concentration. **LP-922056** is soluble in DMSO at 2 mg/mL.[\[2\]](#)
- **Mixing:** Securely cap the vial and vortex until the powder is completely dissolved.
- **Storage:** Store the stock solution at -20°C for short-term storage or as recommended by the manufacturer for long-term stability.

## Disposal Plan for LP-922056 Waste

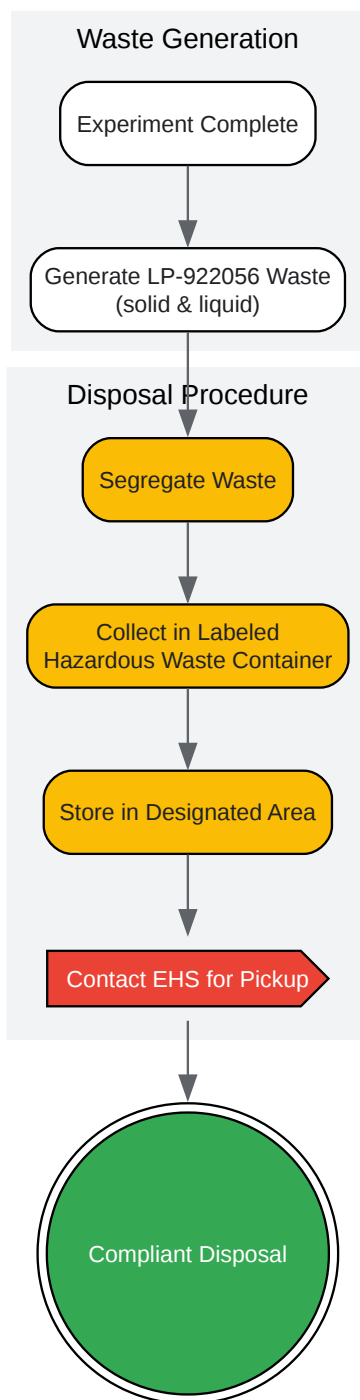
All waste containing **LP-922056**, including empty containers, contaminated labware (e.g., pipette tips, vials), and unused solutions, should be treated as chemical waste.

#### Disposal Steps:

- Segregation: Do not mix **LP-922056** waste with other waste streams.
- Collection: Collect all solid and liquid waste in a designated, properly labeled, and sealed hazardous waste container.
- Labeling: Clearly label the waste container with "Hazardous Waste" and the full chemical name "**LP-922056**".
- Storage: Store the waste container in a designated satellite accumulation area.
- Disposal: Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) department. Follow all local, state, and federal regulations for hazardous waste disposal.

The following diagram outlines the disposal workflow for **LP-922056** waste.

## Disposal Plan for LP-922056 Waste

[Click to download full resolution via product page](#)**LP-922056** Waste Disposal Workflow.

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## References

- 1. documents.tocris.com [documents.tocris.com]
- 2. LP-922056  $\geq 98\%$  (HPLC) | 1365060-22-5 [sigmaaldrich.com]
- 3. datasheets.scbt.com [datasheets.scbt.com]
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